

Essential Safety and Operational Guide for Handling 4-Hydroxyisophthalaldehyde

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Compound of Interest

Compound Name: 4-Hydroxyisophthalaldehyde

CAS No.: 3328-70-9

Cat. No.: B183874

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **4-Hydroxyisophthalaldehyde** (CAS No. 3328-70-9). Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

4-Hydroxyisophthalaldehyde is classified as a hazardous substance with the following primary risks:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Due to these hazards, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.
Eye and Face Protection	Safety goggles with side shields or a face shield.	To protect eyes from dust particles and splashes.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask) or work in a certified chemical fume hood.	To prevent inhalation of the powder, which can cause respiratory tract irritation.
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To protect skin from accidental spills.

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **4-Hydroxyisophthalaldehyde**.

Property	Value
Molecular Formula	C ₈ H ₆ O ₃
Molecular Weight	150.13 g/mol [1]
Melting Point	109 °C[2]
Boiling Point	266.0 ± 25.0 °C (Predicted)[3]
GHS Hazard Statements	H315, H319, H335[1][2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P362+P364, P403+P233, P405, P501[1][2]

Occupational Exposure Limits (OELs) such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV) have not been established for **4-Hydroxyisophthalaldehyde**. In the absence of specific OELs, it is crucial to handle this compound with high caution, minimizing all potential exposures.

Step-by-Step Operational Plan

This section outlines the procedural workflow for the safe handling of **4-Hydroxyisophthalaldehyde**, from receipt to disposal.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[4] The recommended storage temperature is between 2-8°C under an inert atmosphere.^[3]
- **Labeling:** Ensure the container is clearly labeled with the chemical name and hazard pictograms.

3.2. Handling and Experimental Use

- **Engineering Controls:** All weighing and handling of the solid compound should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.^{[5][6]}
- **Dispensing:** When weighing, use a spatula and a weigh boat to avoid generating dust. Avoid pouring the powder directly from the container.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

3.3. Spill Management

- **Minor Spills:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed container for disposal. The spill area should then be decontaminated.

- **Major Spills:** In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

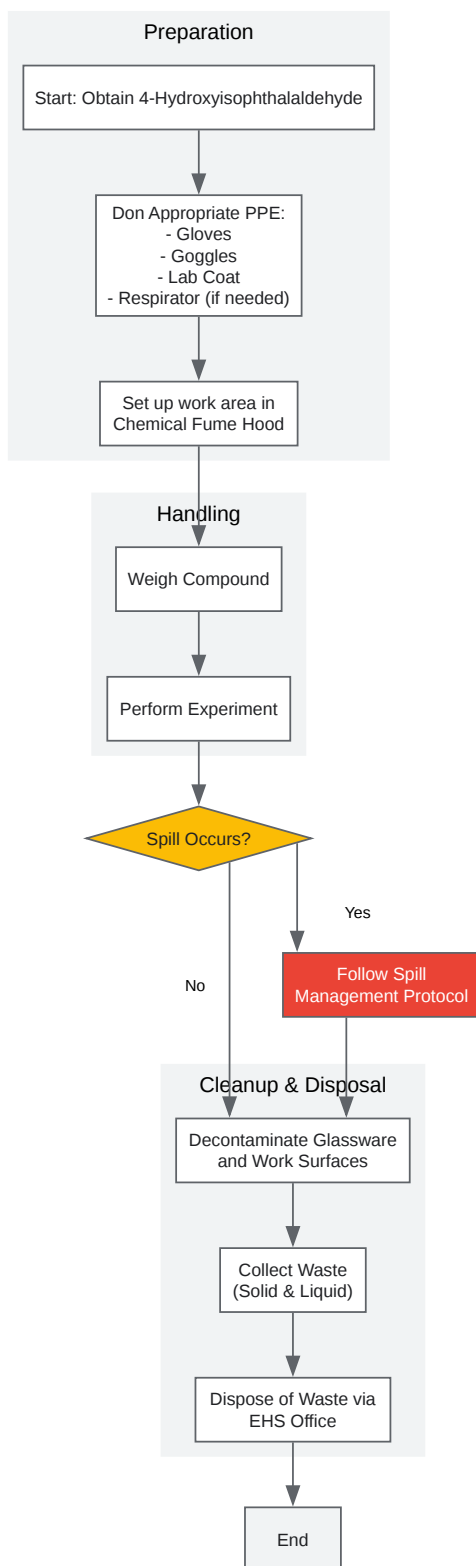
Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect all waste containing **4-Hydroxyisophthalaldehyde**, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and compatible waste container.
- **Aldehyde Deactivation (Optional):** For liquid waste streams containing **4-Hydroxyisophthalaldehyde**, chemical deactivation to a less hazardous substance may be an option. This process typically involves oxidation to the corresponding carboxylic acid. However, this should only be performed by trained personnel and in accordance with your institution's waste management policies.
- **Final Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.

Experimental Workflow Diagram

The following diagram illustrates the key steps and decision points in the safe handling of **4-Hydroxyisophthalaldehyde**.

Workflow for Handling 4-Hydroxyisophthalaldehyde

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References

- [1. 4-Hydroxyisophthalaldehyde | 3328-70-9 \[chemicalbook.com\]](#)
- [2. List of Chemicals with Threshold Limit Values Primarily Based on Sensory Irritation* | DTT Data Collections Guided Search \[cebs-ext.niehs.nih.gov\]](#)
- [3. ccohs.ca \[ccohs.ca\]](#)
- [4. 4-Hydroxyisophthalaldehyde | 3328-70-9 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [5. ecetoc.org \[ecetoc.org\]](#)
- [6. 4-Hydroxyisophthalaldehyde | 3328-70-9 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
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